

In-Depth Technical Guide: The Shelf Life of Whole Blood in CPDA-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hematological and biochemical changes that occur in whole blood stored in Citrate-Phosphate-Dextrose-Adenine-1 (CPDA-1) anticoagulant solution. The information presented herein is intended to support research, scientific investigation, and professionals in the field of drug development by offering detailed data, experimental methodologies, and visual representations of the key biological processes.

Introduction: The Storage Lesion in CPDA-1 Whole Blood

Whole blood collected in **CPDA-1** has a shelf life of up to 35 days. During this storage period, red blood cells (RBCs) undergo a series of detrimental changes collectively known as the "storage lesion." These changes impact the viability and function of the cells and include decreased levels of adenosine triphosphate (ATP) and 2,3-diphosphoglycerate (2,3-DPG), increased hemolysis, and alterations in electrolyte concentrations. Understanding the kinetics of these changes is crucial for optimizing blood storage and transfusion medicine.

Quantitative Analysis of Stored Whole Blood

The following tables summarize the key quantitative changes observed in various hematological and biochemical parameters of whole blood stored in **CPDA-1** at 2-6°C.

Table 1: Biochemical Changes in CPDA-1 Whole Blood During Storage



Paramet er	Day 0/1	Day 7	Day 14	Day 21	Day 28	Day 35	Units
Plasma Potassiu m (K+)	2.64 - 4.2	5.5 - 6.14	9.25	11.31 - 13.0	15.2 - 15.71	~20+	mEq/L
Plasma Sodium (Na+)	137.38 - 152.9	135.0 - 153.1	118.94	129.33 - 145.3	126.25 - 139.5	Decrease d	mEq/L
Plasma Glucose	High	Decreasi ng	Decreasi ng	Decreasi ng	Decreasi ng	Low	mg/dL
Plasma Lactate	Low	Increasin g	Increasin g	Increasin g	Increasin g	High	mg/dL
Plasma pH	~7.2	Decreasi ng	Decreasi ng	Decreasi ng	Decreasi ng	~6.7	pH units
Plasma Hemoglo bin	Low	Increasin g	Increasin g	Increasin g	Increasin g	High	mg/dL
ATP	100%	Decreasi ng	Decreasi ng	Decreasi ng	~50-60%	<50%	% of initial
2,3-DPG	100%	Rapid Decrease	Nearly Depleted	Nearly Depleted	Nearly Depleted	Nearly Depleted	% of initial

Table 2: Hematological Changes in CPDA-1 Whole Blood During Storage



Paramete r	Day 0/1	Day 7	Day 14	Day 21	Day 28	Units
Hemoglobi n (Hb)	~12-14	Stable	Slight Decrease	Slight Decrease	Slight Decrease	g/dL
Hematocrit (Hct)	~35-45	Stable	Stable	Slight Increase	Slight Increase	%
White Blood Cell (WBC) Count	Normal	Significant Decrease	Significant Decrease	Significant Decrease	Significant Decrease	x10^9/L
Platelet Count	Normal	Significant Decrease	Significant Decrease	Significant Decrease	Significant Decrease	x10^9/L
Red Blood Cell (RBC) Morpholog y	Normal	Minimal Changes	Echinocyto sis	Spherocyto sis	Increased Fragmentat ion	-

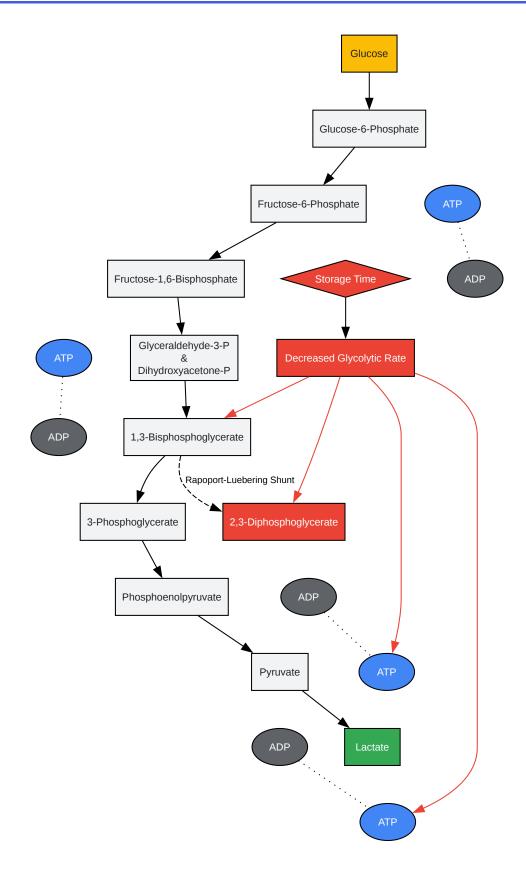
Key Signaling and Metabolic Pathways Affected During Storage

The storage of whole blood in **CPDA-1** significantly impacts several critical cellular pathways, leading to the observed biochemical and hematological changes.

Glycolytic Pathway and ATP Depletion

Red blood cells rely exclusively on glycolysis for ATP production. During storage, the rate of glycolysis slows down, leading to a progressive decrease in intracellular ATP levels. This depletion of ATP compromises the function of ion pumps, such as the Na+/K+-ATPase, resulting in the observed electrolyte imbalances and affecting red blood cell deformability.





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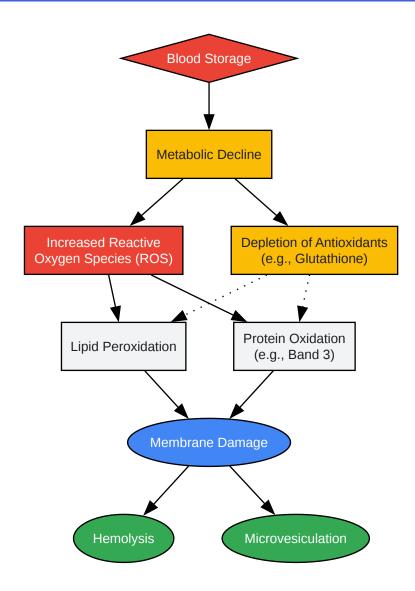
Caption: Glycolytic pathway in stored red blood cells.



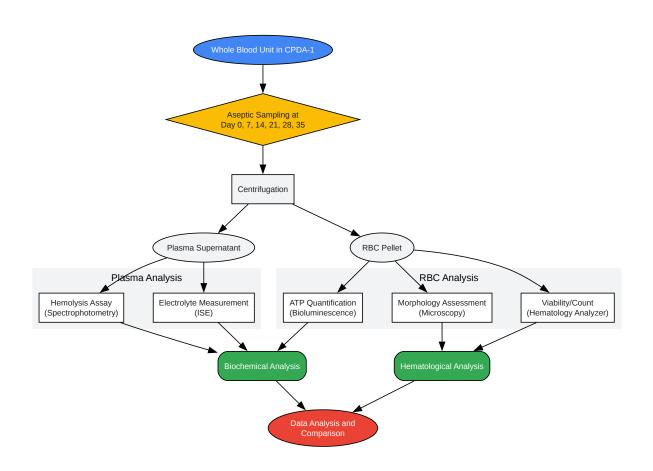
Oxidative Stress and Membrane Damage

During storage, red blood cells are subjected to oxidative stress, which leads to lipid peroxidation and damage to membrane proteins. This damage compromises the structural integrity of the cell membrane, leading to increased fragility, hemolysis, and the formation of microvesicles.









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